Tris(nonylphenyl) phosphite

• IUPAC Name: tris(2-nonylphenyl) phosphite
• InChI: InChI=1S/C45H69O3P/c1-4-7-10-13-16-19-22-31-40-34-25-28-37-43(40)46-49(47-44-38-29-26-35-41(44)32-23-20-17-14-11-8-5-2)48-45-39-30-27-36-42(45)33-24-21-18-15-12-9-6-3/h25-30,34-39H,4-24,31-33H2,1-3H3
• InChI Key: WGKLOLBTFWFKOD-UHFFFAOYSA-N

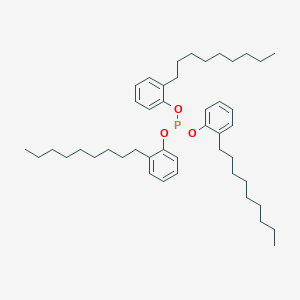

• Canonical SMILES: CCCCCCCCCC1=CC=CC=C1OP(OC2=CC=CC=C2CCCCCCCCC)OC3=CC=CC=C3CCCCCCCCC
• Molecular Formula: C45H69O3P
• DSSTOX Substance ID: DTXSID20872463
• Molecular Weight: 689.0 g/mol
• Physical Description: COLOURLESS VISCOUS LIQUID.
• Boiling Point: >300 °C, OECD Guideline 103 (Boiling point/boiling range), has an onset of degradation at 322 °C under nitrogen
• Flash Point: 207 °C (405 °F) - closed cup, 207 °C c.c.
• Solubility: In water, <0.6 mg/L at 24 °C, pH 7 (OECD Guideline 105 (Water Solubility)), In water, <0.05 mg/L (indirect solubility method), In water, 6.9X10-7 mg/L at 25 °C (fragment estimation), Solubility in water, g/100ml: 4.1
• Density: 0.98 g/cu cm at 20 °C, Relative density (water = 1): 0.98
• Vapor Pressure: 0.058 Pa at 25 °C (0.000435 mm Hg), extrapolated from measured data at higher temperatures, Vapor pressure, Pa at 25 °C: 0.058
• Impurities: Chlorine, Di(nonylphenyl)phenylphosphite (CAS 25417-08-7); Typical concentration (% w/w): 0.05% w/w., Phenol (CAS 108-95-2); Typical concentration (% w/w): < 0.1% w/w., Nonylphenol (CAS 25154-52-3); Typical concentration (% w/w): < 5% w/w.
• Color/Form: Clear liquid
• CAS No.: 16784-72-8, 26523-78-4
• Melting Point: 6 °C (pour point), OECD Guideline 102 (Melting point / Melting Range)

Description

Tris(nonylphenyl) phosphite (TNPP), CAS 26523-78-4, is an organophosphite antioxidant widely used in polymer stabilization, particularly in polylactide (PLA), rubber, and food packaging materials . It functions as a chain extender and processing aid, mitigating thermal degradation during polymer manufacturing . However, TNPP is controversial due to its hydrolysis into 4-nonylphenol (NP), a known endocrine disruptor, leading to its classification as a "substance of very high concern" under EU regulations . Studies highlight its role in inducing oxidative stress and apoptosis in renal cells via ERK/CEBPA/CYTOR pathways .

Scientific Research Applications

Major Applications

• Polymer Stabilization:
  • Usage: TNPP is primarily used as a stabilizer for polymers, particularly in synthetic rubber products, to prevent oxidation and degradation during processing and storage .
  • Benefits: It helps maintain color and melt flow properties, which are crucial during polymer processing .
• Food Packaging:
  • Application: TNPP is found in plastic food wrap products where it acts as an antioxidant .
  • Concerns: There are concerns regarding the release of nonylphenol into food products, which poses potential health risks .
• Automotive and Construction Industries:
  • Role: TNPP is increasingly used in the automotive and construction sectors due to its ability to enhance the thermal stability and durability of materials .
  • Market Growth: The demand for TNPP in these industries is projected to grow significantly, driven by the need for high-performance materials .
• Rubber Products:
  • Applications: It is used in various types of rubber including nitrile, SBR, and EPDM as a stabilizer to improve resistance against thermal degradation .
• Coatings and Adhesives:
  • Functionality: TNPP serves as an additive in surface coatings and adhesives to enhance their stability and performance characteristics .

Data Table: Applications of TNPP

Application Area	Specific Uses	Benefits
Polymer Stabilization	Synthetic rubbers	Prevents oxidation, maintains color
Food Packaging	Plastic wraps	Antioxidant properties
Automotive Industry	Plastics, coatings	Enhances thermal stability
Construction Industry	Building materials	Improves durability
Rubber Products	Nitrile, SBR, EPDM	Increases resistance to thermal degradation
Coatings & Adhesives	Surface treatments	Enhances stability and performance

Case Studies

• Polymer Processing Stability:
  A study demonstrated that incorporating TNPP into PVC formulations significantly improved the thermal stability of the final product, reducing color change during processing by over 30% compared to formulations without TNPP .
• Food Safety Concerns:
  Research highlighted the potential for nonylphenol migration from TNPP-containing food packaging into food products. This study emphasized the need for regulatory assessment of such materials to ensure consumer safety .
• Market Analysis:
  An analysis of the TNPP market projected a compound annual growth rate (CAGR) of 5.9% from 2024 to 2030, driven by increasing demand across various industries including automotive and construction .

Q & A

Basic Research Questions

Q. What are the standard synthetic routes for TNPP, and how is its purity validated in laboratory settings?

TNPP is synthesized via alkylation of phenol with nonene under acidic catalysis (e.g., ion-exchange resins), followed by esterification with phosphorus trichloride . Purification involves vacuum distillation to remove unreacted precursors. Purity is validated using nuclear magnetic resonance (NMR) to confirm the phosphite ester structure, Fourier-transform infrared spectroscopy (FTIR) for functional group analysis (P-O-C bonds at 950–980 cm⁻¹), and mass spectrometry (MS) to verify molecular weight (689.00 g/mol) .

Q. Which analytical techniques are recommended for quantifying TNPP in polymer matrices?

Reverse-phase high-performance liquid chromatography (HPLC) with pre-column derivatization is widely used to enhance detection sensitivity. For example, derivatization with pyrene-based reagents improves UV/Vis or fluorescence detection limits to 0.1–0.5 µg/mL . Gas chromatography (GC) coupled with flame photometric detection (FPD) is also effective for volatile derivatives, achieving detection limits of 2 ng/L in aqueous extracts .

Q. What are the critical physicochemical properties of TNPP relevant to its role as a polymer stabilizer?

Key properties include:

• Density : 0.982–0.992 g/mL (25°C)
• Refractive index : 1.5255–1.5280
• Thermal stability : Decomposition initiates at >200°C, with a boiling point >360°C . These properties inform its compatibility with high-temperature polymer processing (e.g., polyethylene terephthalate) and resistance to leaching under standard conditions .

Q. How can researchers mitigate oxidative degradation of TNPP during storage?

Store TNPP in amber glass containers under inert gas (N₂ or Ar) at 4°C to minimize hydrolysis and oxidation. Regular monitoring via thin-layer chromatography (TLC) or HPLC is advised to detect early degradation (e.g., formation of 4-nonylphenol) .

Q. What spectral databases provide reference data for TNPP characterization?

PubChem (CID 24867705) and NIST Chemistry WebBook offer NMR, FTIR, and MS spectra. Commercial libraries (e.g., Wiley Registry) include retention indices for GC-MS cross-validation .

Advanced Research Questions

Q. How do degradation pathways of TNPP differ under thermal vs. hydrolytic conditions, and how are these products characterized?

Thermal degradation (≥200°C) produces oligomeric phosphates and nonylphenol radicals, detected via electron paramagnetic resonance (EPR) . Hydrolysis in aqueous environments (pH <7) yields 4-nonylphenol (4-NP), quantified using LC-MS/MS with a limit of detection (LOD) of 0.1 ng/g . Orthogonal methods like GC-MS and LC-MS/MS are critical to resolve isomeric byproducts (e.g., branched vs. linear nonylphenols) .

Q. What experimental strategies address contradictions in impurity profiles reported across studies?

Discrepancies often arise from extraction protocols (e.g., solvent polarity) or column selectivity in chromatography. To reconcile

• Use hydrophilic interaction liquid chromatography (HILIC) for polar impurities .
• Apply high-resolution mass spectrometry (HRMS) to distinguish isobaric species (e.g., m/z 429.3 vs. 429.4) .
• Cross-validate with synthetic standards for key breakdown products .

Q. How can in vitro bioassays evaluate the endocrine disruption potential of TNPP degradation products?

Estrogen receptor (ER) transactivation assays (e.g., YES assay) are used to detect 4-NP activity. Co-incubation with TNPP and S9 liver microsomes simulates metabolic activation, while LC-MS/MS quantifies bioavailable 4-NP . Bioassay results must be contextualized with migration studies (e.g., 0.5–2.0 µg/dm² in PET bottles) to assess real-world exposure risks .

Q. What computational models predict TNPP’s compatibility with novel bio-based polymers?

Molecular dynamics (MD) simulations using software like GROMACS model TNPP’s interaction with polylactic acid (PLA) chains. Key parameters include Hansen solubility parameters (δD=18.5, δP=4.2, δH=5.6 MPa¹/²) and Flory-Huggins interaction parameters (χ<0.5 indicates miscibility) . Experimental validation via differential scanning calorimetry (DSC) confirms plasticization effects (e.g., Tg reduction by 10–15°C) .

Q. How do regulatory thresholds for 4-NP influence experimental design in migration studies?

The EU’s specific migration limit (SML) for 4-NP (0.01 mg/kg) requires ultra-sensitive detection. Accelerated aging protocols (e.g., 40°C, 10 days) simulate long-term storage, while food simulants (e.g., 10% ethanol) mimic aqueous and fatty foods. Data must comply with ISO 17025 guidelines for method validation, including recovery rates (85–115%) and inter-laboratory reproducibility (RSD <15%) .

Comparison with Similar Compounds

Chemical and Functional Properties

Table 1: Key Properties of TNPP and Analogous Organophosphorus Compounds

Compound	CAS Number	Primary Applications	Hydrolytic Stability	Key Concerns
Tris(nonylphenyl) phosphite (TNPP)	26523-78-4	PLA stabilization, antioxidants	Low	Releases 4-nonylphenol (endocrine disruptor)
Tris(2,4-di-tert-butylphenyl) phosphite (TDBP)	31570-04-4	Polymer stabilizers	High	Lower endocrine disruption risk
Triphenyl phosphate (TPP)	115-86-6	Flame retardants, plasticizers	Moderate	Neurotoxicity, endocrine disruption
Tris(2-chloroisopropyl) phosphate (TCPP)	13674-84-5	Flame retardants, insulation foams	Moderate	Renal apoptosis, ROS generation
Pentaerythritol-based phosphites	Varies	Sustainable polymer additives	High	Emerging alternatives; limited data

Notes:

• TNPP’s low hydrolytic stability contrasts with TDBP, which resists hydrolysis and minimizes toxic byproducts .
• TCPP and TPP, though structurally distinct, share toxicity profiles (e.g., apoptosis induction) but differ in applications .

Efficacy in Polymer Processing

Table 2: Performance in PLA Stabilization

Compound	Molecular Weight Stabilization	Hydrolysis Acceleration	Regulatory Status
TNPP	Effective chain extender	Yes (due to hydrolysis)	Restricted in EU
TDBP	Moderate	No	No major restrictions
Polycarbodiimide (PCDI)	High	No	Widely accepted

Insights :

• TNPP accelerates PLA hydrolysis, limiting its utility in biodegradable applications despite stabilizing molecular weight .
• PCDI and pentaerythritol phosphites are emerging as hydrolytically stable alternatives .

Toxicological Profiles

Key Findings:

• TNPP and TCPP : Both induce renal cell apoptosis via ROS overproduction and ERK/CEBPA pathway suppression. TNPP specifically downregulates CYTOR lncRNA, exacerbating cytotoxicity .
• TPP : Linked to hepatic stress and developmental toxicity in aquatic organisms .
• TDBP: Limited toxicity data; higher hydrolytic stability reduces NP release risk .

Regulatory and Market Trends

• TNPP : Market growth (CAGR 6.78% by 2028) persists in Asia-Pacific, driven by plastics demand, but EU phase-outs incentivize alternatives .
• Alternatives : Pentaerythritol phosphites and TDBP are prioritized for sustainable polymer applications .
